

# Application Notes and Protocols for Supercritical CO2 Extraction of Saussurea costus Oil

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the supercritical CO2 (SC-CO2) extraction of essential oil from the roots of Saussurea costus. This document includes detailed experimental protocols, quantitative data on extraction parameters and oil composition, and an exploration of the bioactivities of the extracted oil, with a focus on its anticancer properties and associated signaling pathways.

# **Introduction to Supercritical CO2 Extraction**

Supercritical fluid extraction (SFE) is a sophisticated and environmentally friendly separation technique that utilizes a supercritical fluid as the solvent.[1][2] A substance enters a supercritical state when its temperature and pressure are elevated beyond its critical point, causing the distinct liquid and gas phases to cease to exist.[3] In this state, the fluid possesses properties of both a liquid (high density and solvating power) and a gas (low viscosity and high diffusivity), making it an exceptionally efficient solvent for extracting bioactive compounds from natural products.[3]

Carbon dioxide is the most commonly used solvent in SFE due to its moderate critical temperature (31.1 °C) and pressure (73.8 bar), non-toxicity, non-flammability, and cost-effectiveness.[2][4] The selectivity of SC-CO2 extraction can be finely tuned by modifying the pressure and temperature, allowing for the targeted extraction of specific compounds.[1] For



instance, volatile oils can be extracted at lower pressures, while lipids require higher pressures. [1]

# Supercritical CO2 Extraction of Saussurea costus Oil

Saussurea costus, a perennial herb, is a well-known medicinal plant whose roots contain a variety of bioactive compounds, including sesquiterpene lactones like costunolide and dehydrocostus lactone.[5] These compounds are recognized for their therapeutic properties, which include anti-inflammatory, antimicrobial, and anticancer activities.[6] SC-CO2 extraction has been demonstrated to be an effective method for obtaining high-quality essential oil from S. costus roots.

# **Quantitative Data Summary**

The following tables summarize the quantitative data from a study on the SC-CO2 extraction of S. **costus oil** at varying pressures. The study highlights that lower pressures (10 MPa) can enhance the yield and quality of the extracted oil.[7][8][9]

Table 1: Influence of Pressure on the Chemical Composition of Saussurea costus Oil



Chemical Name	Peak Area (%) at 10 MPa	Peak Area (%) at 20 MPa	Peak Area (%) at 48 MPa
α-elemene	0.40	-	-
Dihydro-α-ionone	0.64	-	-
α-Ionone	1.56	-	-
Patchoulene	0.28	-	-
α-Maaliene	0.17	-	-
α-Guaiene	0.67	-	-
(-)-α-Selinene	0.38	-	-
(-)-Spathulenol	0.22	-	-
Cedran-diol, 8S,13	0.22	-	-
Elemol	0.25	-	-
Eudesmol	0.44	-	-
γ-gurjunenepoxide-(2)	0.24	-	-
Iso-velleral	0.35	-	-
Propanedioic acid	0.27	-	-

Data sourced from Ahmed et al. (2022).[7][10] A noteworthy observation is the decrease in the number of identified compounds as the extraction pressure increases.[7][10]

Table 2: Anticancer and Antioxidant Activity of Saussurea **costus Oil** Extracted at Different Pressures



Activity	10 MPa	20 MPa	48 MPa
Anticancer (IC50 in μg/mL)			
HCT-116 (Colon Cancer)	0.44	2.33	36.02
MCF-7 (Breast Cancer)	0.46	6.59	59.5
HepG-2 (Liver Cancer)	0.74	19.0	96.9
Antioxidant (IC50 in μg/mL)	14.4	-	-

Data sourced from Ahmed et al. (2022).[7][8][9] The oil extracted at 10 MPa demonstrated the most potent anticancer and antioxidant activities.[7][8][9]

# Experimental Protocols Supercritical CO2 Extraction Protocol

This protocol is based on the methodology described by Ahmed et al. (2022).[7]

Objective: To extract essential oil from the roots of Saussurea costus using supercritical CO2.

Materials and Equipment:

- Dried roots of Saussurea costus
- Grinder
- Supercritical Fluid Extraction (SFE) system (including a high-pressure pump, extraction vessel, separator, and collection vessel)
- High-purity CO2

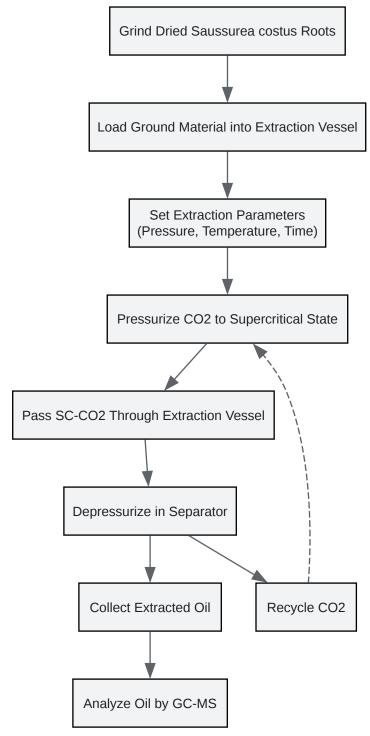
Procedure:



- Sample Preparation: Grind the dried roots of Saussurea costus to a fine powder to increase the surface area for efficient extraction.
- Loading the Extractor: Load the ground plant material into the extraction vessel of the SFE system.
- Setting Extraction Parameters:
  - Set the desired extraction pressure (e.g., 10 MPa, 20 MPa, or 48 MPa).
  - Set the extraction temperature to 40 °C.
  - Set the extraction duration to approximately 30 minutes.
- Pressurization and Extraction:
  - Pump high-purity CO2 into the system and bring it to the desired supercritical conditions (pressure and temperature).
  - Allow the supercritical CO2 to pass through the extraction vessel containing the plant material. The SC-CO2 will act as a solvent, dissolving the essential oil from the plant matrix.[11]
- Separation and Collection:
  - Direct the CO2-oil mixture from the extraction vessel to a separator, where the pressure is reduced.
  - As the pressure drops, the CO2 returns to its gaseous state, and its solvating power decreases, causing the extracted oil to precipitate.[11]
  - Collect the extracted oil in a designated collection vessel.
- Solvent Recycling: The CO2 gas can be re-compressed and recycled back into the system for subsequent extractions.[11]
- Sample Analysis: Analyze the chemical composition of the extracted oil using Gas Chromatography-Mass Spectrometry (GC-MS).



#### Experimental Workflow for SC-CO2 Extraction of Saussurea costus Oil



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SC-CO2 Extraction Workflow

# **Bioactivity and Signaling Pathways**







The essential oil of Saussurea costus, rich in costunolide and dehydrocostus lactone, exhibits significant anticancer activity.[7] These compounds are known to induce apoptosis (programmed cell death) and inhibit cell proliferation in various cancer cell lines.

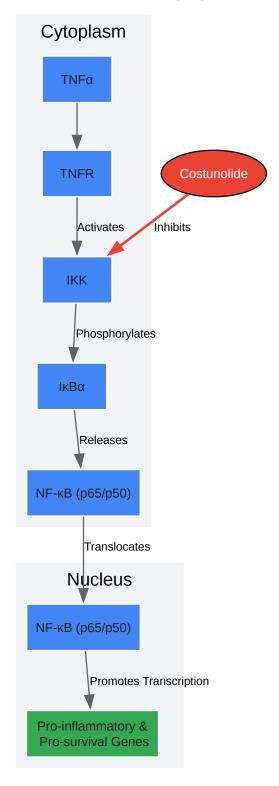
#### **Anticancer Mechanisms**

Costunolide and dehydrocostus lactone exert their anticancer effects through the modulation of several key signaling pathways.

NF- $\kappa$ B Signaling Pathway: The Nuclear Factor-kappa B (NF- $\kappa$ B) pathway plays a crucial role in inflammation and cancer cell survival.[12] Costunolide has been shown to inhibit the NF- $\kappa$ B signaling pathway.[8][12] It achieves this by preventing the phosphorylation of IKK and I $\kappa$ B $\alpha$ , which in turn blocks the degradation of I $\kappa$ B $\alpha$  and the subsequent nuclear translocation of the p65 subunit of NF- $\kappa$ B.[8] This inhibition leads to a reduced expression of genes that promote cancer cell growth and metastasis, such as MMP-9.[8]



#### Inhibition of NF-κB Pathway by Costunolide



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Costunolide's effect on NF-kB



### Methodological & Application

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Apoptosis Induction Pathways: Both costunolide and dehydrocostus lactone can induce apoptosis in cancer cells through multiple pathways.[13] This includes the intrinsic (mitochondria-dependent) pathway and the extrinsic (death receptor-mediated) pathway.[13] Dehydrocostus lactone has been shown to induce apoptosis by inhibiting the PI3K/Akt signaling pathway, which is a key regulator of cell survival.[10][14] Inhibition of this pathway leads to the activation of pro-apoptotic proteins like Bad.[10] Furthermore, these compounds can increase the ratio of pro-apoptotic (Bax) to anti-apoptotic (Bcl-2) proteins, leading to the release of cytochrome c from the mitochondria and the activation of caspases, ultimately resulting in cell death.[9][15]



# Costunolide/ Dehydrocostus lactone Inhibits **Cellular** Processes PI3K Activates Inhibits Promotes Akt Promotes Bcl-2 (Anti-apoptotic) Bax (Pro-apoptotic) Inhibits Permeabilization Permeabilizes Mitochondrion Releases Cytochrome c Activates Caspases Executes

#### Apoptosis Induction by Saussurea costus Components

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Apoptosis

Apoptosis signaling pathways



#### Conclusion

Supercritical CO2 extraction is a highly effective and green technology for obtaining high-quality essential oil from Saussurea costus roots. The extraction parameters, particularly pressure, have a significant impact on the chemical profile and biological activity of the resulting oil. The oil extracted at lower pressures exhibits superior anticancer and antioxidant properties. The major constituents of the oil, costunolide and dehydrocostus lactone, exert their anticancer effects by modulating key signaling pathways such as NF-kB and inducing apoptosis. These findings underscore the potential of SC-CO2 extracted Saussurea **costus oil** as a source of bioactive compounds for pharmaceutical and drug development applications.

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